

(Z)-Indirubin-d4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Z)-Indirubin-d4

Cat. No.: B12413929

[Get Quote](#)

For researchers, scientists, and drug development professionals, this document provides an in-depth technical overview of **(Z)-Indirubin-d4**, a deuterated analog of the potent kinase inhibitor (Z)-Indirubin. This guide covers its fundamental properties, mechanism of action, relevant signaling pathways, and detailed experimental protocols.

Core Compound Data

(Z)-Indirubin-d4 is a stable isotope-labeled version of (Z)-Indirubin, an active component isolated from traditional Chinese medicinal preparations. The incorporation of deuterium atoms provides a valuable tool for various research applications, including metabolic studies and use as an internal standard in quantitative analyses.

Property	Value	Citation(s)
CAS Number	906748-38-7	[1][2]
Molecular Formula	C ₁₆ H ₆ D ₄ N ₂ O ₂	[2]
Molecular Weight	266.29 g/mol	[2]
Appearance	Burgundy Solid	
Parent Compound	(Z)-Indirubin	[1]

Mechanism of Action and Biological Targets

Indirubin and its derivatives are potent inhibitors of several key protein kinases involved in cell cycle regulation and signaling. The primary mechanism of action is the competitive binding to the ATP-binding site of these kinases.

Key Molecular Targets:

- **Cyclin-Dependent Kinases (CDKs):** Indirubins are well-established inhibitors of CDKs, which are crucial for cell cycle progression. By inhibiting CDKs, indirubins can induce cell cycle arrest, primarily at the G1/S and G2/M phases, and subsequently trigger apoptosis.
- **Glycogen Synthase Kinase-3 β (GSK-3 β):** This kinase is a key component of multiple signaling pathways, including the Wnt/ β -catenin pathway, and is involved in a wide range of cellular processes such as metabolism, proliferation, and apoptosis.

The inhibitory activity of indirubin derivatives against various kinases has been quantified, providing insights into their therapeutic potential.

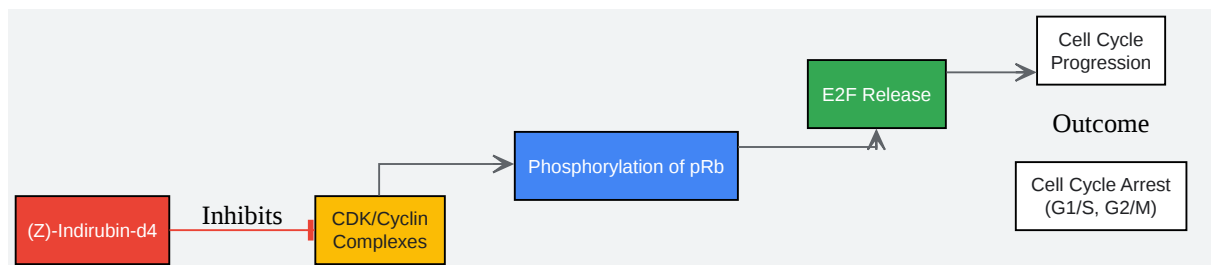
Target Kinase	Inhibitor	IC ₅₀ (nM)	Citation(s)
CDK1/cyclin B	Indirubin-5-sulfonate	55	
CDK2/cyclin A	Indirubin-5-sulfonate	35	
CDK2/cyclin E	Indirubin-5-sulfonate	150	
CDK4/cyclin D1	Indirubin-5-sulfonate	300	
CDK5/p35	Indirubin-5-sulfonate	65	
CDK1/cyclin B	Indirubin-3'-monoxime	180	
CDK2/cyclin A	Indirubin-3'-monoxime	440	
CDK2/cyclin E	Indirubin-3'-monoxime	250	
CDK4/cyclin D1	Indirubin-3'-monoxime	3330	
CDK5/p35	Indirubin-3'-monoxime	65	

Signaling Pathways Modulated by Indirubins

Indirubins exert their cellular effects by modulating several critical signaling pathways. Understanding these pathways is essential for elucidating the full therapeutic potential of **(Z)-Indirubin-d4**.

CDK Inhibition and Cell Cycle Arrest

Indirubins directly inhibit the activity of CDK-cyclin complexes, preventing the phosphorylation of key substrates required for cell cycle progression, such as the retinoblastoma protein (pRb). This leads to cell cycle arrest and can ultimately induce apoptosis.

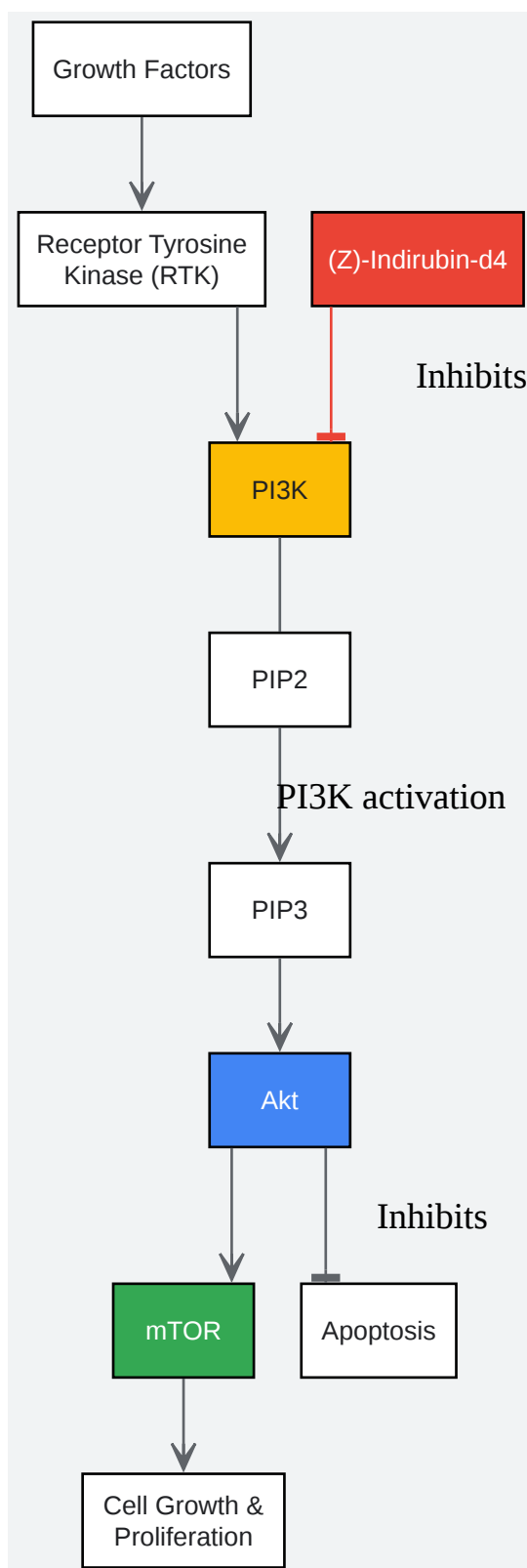


[Click to download full resolution via product page](#)

CDK Inhibition Pathway by **(Z)-Indirubin-d4**

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a critical regulator of cell survival, proliferation, and growth. Indirubins have been shown to modulate this pathway, contributing to their anti-cancer effects.

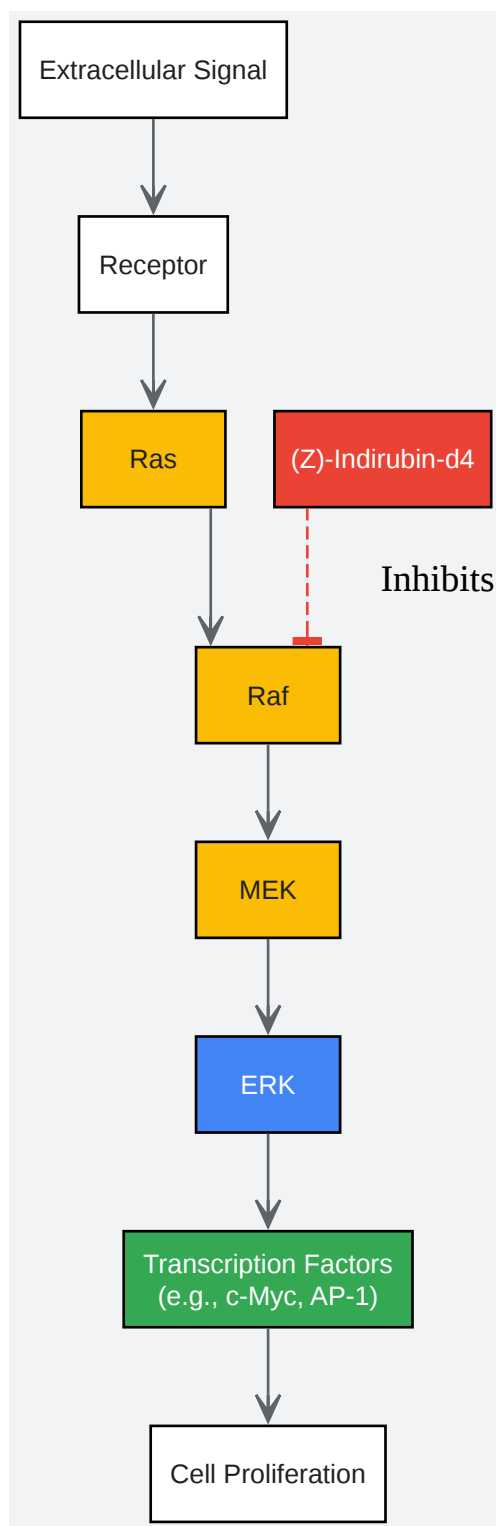


[Click to download full resolution via product page](#)

Modulation of the PI3K/Akt Pathway by (Z)-Indirubin-d4

MAPK/ERK Signaling Pathway

The MAPK/ERK pathway is another crucial signaling cascade that regulates cell proliferation, differentiation, and survival. Indirubins can also interfere with this pathway.



[Click to download full resolution via product page](#)

Interference of **(Z)-Indirubin-d4** with the MAPK/ERK Pathway

Experimental Protocols

Detailed methodologies are crucial for reproducible research. The following are key experimental protocols relevant to the study of **(Z)-Indirubin-d4**.

Cell Cycle Analysis by Flow Cytometry

This protocol details the use of propidium iodide (PI) staining and flow cytometry to analyze the effect of **(Z)-Indirubin-d4** on the cell cycle distribution of a given cell line.

Materials:

- Cell line of interest (e.g., HeLa, MCF-7)
- Complete cell culture medium
- **(Z)-Indirubin-d4**
- Phosphate Buffered Saline (PBS)
- Trypsin-EDTA
- 70% Ethanol (ice-cold)
- PI/RNase A staining solution (50 µg/mL PI, 100 µg/mL RNase A in PBS)
- Flow cytometer

Procedure:

- Cell Seeding: Seed cells in 6-well plates to achieve 50-60% confluency at the time of treatment.
- Treatment: Prepare a stock solution of **(Z)-Indirubin-d4** in a suitable solvent (e.g., DMSO). Dilute in culture medium to desired final concentrations. Include a vehicle control. Treat cells

for a specified duration (e.g., 24, 48, or 72 hours).

- Cell Harvesting: Harvest cells by trypsinization. Centrifuge at 300 x g for 5 minutes.
- Fixation: Wash the cell pellet with cold PBS. Resuspend in 500 µL of cold PBS and, while vortexing gently, add 4.5 mL of ice-cold 70% ethanol dropwise. Incubate on ice for at least 30 minutes.
- Staining: Centrifuge the fixed cells at 500 x g for 5 minutes. Wash the pellet with PBS. Resuspend the pellet in 500 µL of PI/RNase A staining solution and incubate in the dark at room temperature for 30 minutes.
- Flow Cytometry Analysis: Analyze samples on a flow cytometer. Use appropriate software to determine the percentage of cells in G0/G1, S, and G2/M phases.

CDK2 Inhibition Assay

This radioactive filter-binding assay is used to determine the inhibitory activity of **(Z)-Indirubin-d4** against CDK2/Cyclin A.

Materials:

- Recombinant active CDK2/Cyclin A enzyme
- Histone H1 substrate
- 5X Kinase Assay Buffer
- [γ - 32 P]ATP
- **(Z)-Indirubin-d4** stock solution
- P81 phosphocellulose paper
- 0.75% Phosphoric acid
- Scintillation counter

Procedure:

- **Reaction Setup:** Prepare a reaction mixture containing Kinase Assay Buffer, Histone H1, and CDK2/Cyclin A enzyme.
- **Inhibitor Addition:** Add varying concentrations of **(Z)-Indirubin-d4** to the reaction mixture. Include a no-inhibitor control.
- **Initiate Reaction:** Start the kinase reaction by adding [γ - 32 P]ATP. Incubate at 30°C for a specified time (e.g., 15-30 minutes).
- **Stop Reaction & Spotting:** Stop the reaction and spot an aliquot of each reaction mixture onto P81 phosphocellulose paper.
- **Washing:** Wash the papers multiple times with 0.75% phosphoric acid to remove unincorporated [γ - 32 P]ATP.
- **Quantification:** Measure the radioactivity on the papers using a scintillation counter.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of **(Z)-Indirubin-d4** and determine the IC₅₀ value.

Apoptosis Assay using Annexin V Staining

This flow cytometry-based assay detects apoptosis by identifying the externalization of phosphatidylserine on the cell membrane using Annexin V.

Materials:

- Treated and control cells
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)
- PBS
- Flow cytometer

Procedure:

- Cell Preparation: Harvest cells after treatment with **(Z)-Indirubin-d4**.
- Washing: Wash cells twice with cold PBS.
- Resuspension: Resuspend cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
- Staining: To 100 μ L of the cell suspension, add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide.
- Incubation: Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Analysis: Add 400 μ L of 1X Binding Buffer to each tube and analyze by flow cytometry within 1 hour. Differentiate between viable, early apoptotic, late apoptotic, and necrotic cells.

Western Blotting for MAPK/ERK Pathway Analysis

This protocol is for analyzing changes in the phosphorylation status of key proteins in the MAPK/ERK pathway following treatment with **(Z)-Indirubin-d4**.

Materials:

- Treated and control cells
- RIPA buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- Polyacrylamide gels
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p-ERK, anti-ERK, anti-GAPDH)
- HRP-conjugated secondary antibody

- ECL substrate

Procedure:

- Cell Lysis: Lyse cells in RIPA buffer.
- Protein Quantification: Determine protein concentration using the BCA assay.
- Sample Preparation: Mix protein lysates with Laemmli buffer and heat at 95°C for 5 minutes.
- Gel Electrophoresis: Separate proteins by SDS-PAGE.
- Protein Transfer: Transfer proteins to a PVDF membrane.
- Blocking: Block the membrane for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane with primary antibodies overnight at 4°C.
- Secondary Antibody Incubation: Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Detect protein bands using an ECL substrate and an imaging system.
- Analysis: Quantify band intensities and normalize to a loading control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [(Z)-Indirubin-d4: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12413929/docs#z-indirubin-d4-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12413929/docs#z-indirubin-d4-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)